

Personal protective equipment for handling 1-Phenylethyl acetate

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Compound of Interest

Compound Name: 1-Phenylethyl acetate

Cat. No.: B1195265

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Essential Safety and Handling Guide for 1-Phenylethyl Acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Phenylethyl acetate** (CAS No. 93-92-5). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Key Safety Information and Physical Properties

For quick reference, the following table summarizes the key quantitative data for **1-Phenylethyl acetate**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1]
Molecular Weight	164.20 g/mol [1][2]
Appearance	Colorless to slight yellow liquid[1]
Boiling Point	211 - 212 °C[1]
Flash Point	105 °C / 221 °F[3]
Specific Gravity	1.030[3]
Storage Temperature	Room temperature, below +30°C[4]
Toxicity (LD50)	Oral (Rabbit): > 5000 mg/kg, Dermal (Rabbit): > 5000 mg/kg[4]
UN Number	NA 1993 / PGIII[4]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for **1-Phenylethyl acetate**.[\[5\]](#)

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure risks. The following PPE is recommended when handling **1-Phenylethyl acetate**.

- **Eye and Face Protection:** Wear chemical splash-resistant safety glasses or goggles with side protection.[\[5\]](#) In situations with a higher risk of splashing, a face shield may be appropriate. [\[5\]](#) Eyewear must be tested and approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[\[5\]](#)
- **Hand Protection:** Chemical-resistant gloves should be worn.[\[6\]](#) The selection of gloves should be based on an evaluation of the workplace hazards, duration of use, and the chemical resistance and physical properties of the glove material.[\[5\]](#)
- **Skin and Body Protection:** At a minimum, a laboratory coat and close-toed footwear are required.[\[5\]](#) Protective clothing should be selected based on the specific hazards, physical

environment, and duration of exposure.[5]

- Respiratory Protection: Under normal conditions with adequate general and local exhaust ventilation, respiratory protection is not typically required.[3] If engineering controls are insufficient or if there is a risk of aerosol formation, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used.[7][8]

Operational and Handling Procedures

Adherence to proper operational procedures is essential for safety.

Handling:

- Avoid contact with skin, eyes, and personal clothing.[5]
- Use only with adequate ventilation to keep airborne concentrations low.[5]
- Wash hands thoroughly after handling and before breaks.[5]
- Keep the container tightly closed and handle with care.[5]
- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- Do not eat, drink, or smoke in handling areas.[5]

Storage:

- Store in a dry, cool, and well-ventilated place.[3][8]
- Keep containers tightly closed.[3][8]
- Store away from incompatible materials such as strong oxidizing agents.[3]

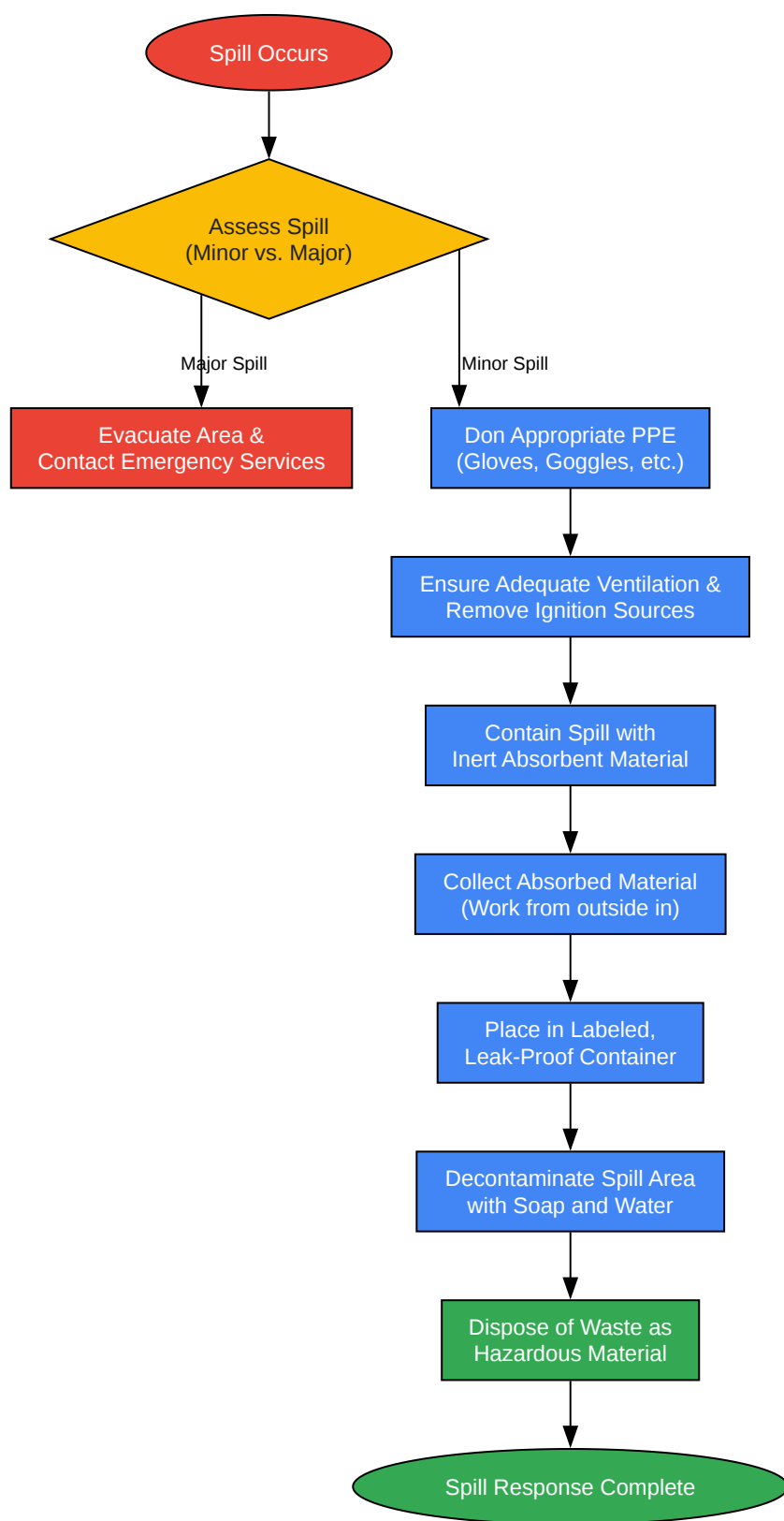
Emergency and Disposal Plans

First Aid Measures:

- General Advice: Immediately remove any contaminated clothing.[5] Move out of the dangerous area and consult a physician, showing them the safety data sheet.[5]

- Inhalation: Move the person to fresh air.[\[5\]](#) If breathing is difficult, give oxygen.[\[5\]](#) If not breathing, give artificial respiration and seek medical aid.[\[5\]](#)
- Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, ensuring to rinse under the eyelids.[\[3\]](#)[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[5\]](#) Rinse the mouth with water and never give anything by mouth to an unconscious person.[\[5\]](#) Obtain immediate medical aid.[\[5\]](#)

Spill Response: In the event of a spill, follow the workflow outlined below. For minor spills (<4 L) where personnel are trained and have adequate supplies, cleanup can be performed locally.[\[9\]](#) For major spills, evacuate the area and contact emergency personnel.[\[9\]](#)



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